

Personal protective equipment for handling L-745870

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Compound of Interest

Compound Name: L-745870

Cat. No.: B1674075

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Essential Safety and Handling of L-745,870

For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of L-745,870, a Potent and Selective Dopamine D4 Receptor Antagonist.

This document provides critical safety and logistical information for the laboratory use of L-745,870. Adherence to these guidelines is essential to ensure the safety of all personnel and the integrity of research. While L-745,870 does not meet the criteria for classification as a hazardous substance according to EC Directives, its full chemical, physical, and toxicological properties have not been exhaustively investigated.^[1] Therefore, a cautious and proactive approach to safety is paramount.

Core Safety Protocols

Immediate and thorough washing is required in case of any contact. For skin contact, wash the affected area with copious amounts of soap and water for at least 15 minutes and seek medical advice.^[1] In case of eye contact, flush with plenty of water for a minimum of 15 minutes and consult a physician.^[1] If inhaled, move the individual to fresh air; if breathing is difficult, provide oxygen and seek medical attention.^[1] In the event of ingestion, rinse the mouth with water and consult a doctor immediately.^[1]

Personal Protective Equipment (PPE)

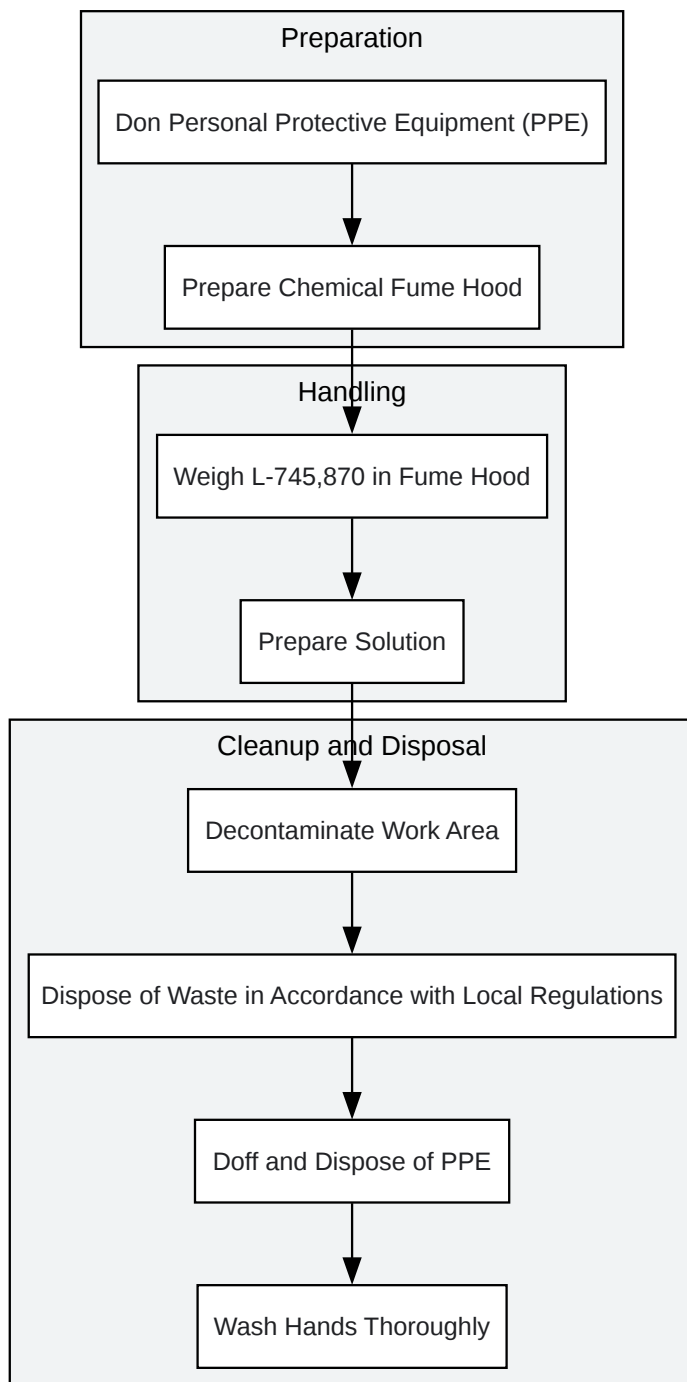
The following table outlines the mandatory personal protective equipment to be used when handling L-745,870. These requirements are based on the potential for exposure during routine laboratory procedures.

Equipment	Specification	Purpose
Hand Protection	Chemical-resistant gloves (Standard BS EN 374:2003 or equivalent)	To prevent skin contact. Gloves should be inspected before use and hands washed thoroughly after handling. [1]
Eye Protection	Appropriate safety glasses	To protect eyes from splashes or dust. [1]
Respiratory Protection	Use within a chemical fume hood with an independent air supply	To avoid inhalation of dust or aerosols. [1]
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Experimental Workflow and Handling

The proper handling of L-745,870 is critical to prevent contamination and ensure user safety. The following diagram illustrates the standard operating procedure for working with this compound.

Standard Operating Procedure for Handling L-745,870

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Standard Operating Procedure for Handling L-745,870

Spill and Disposal Management

In the event of a spill, cover the material with a suitable absorbent, sweep it up, and place it in an appropriate container for disposal.^[1] All waste materials should be handled as hazardous waste and disposed of in accordance with institutional and local environmental regulations.

Storage

L-745,870 should be stored in a tightly sealed container in a cool, dry place.

This guide is intended to provide essential information for the safe handling of L-745,870. Researchers should always consult their institution's specific safety protocols and the full Safety Data Sheet (SDS) before beginning any work with this or any other chemical.

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References

- 1. documents.tocris.com [documents.tocris.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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